

An In-depth Technical Guide on Nitrosobis(2-hydroxyethyl)amine-d4

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Compound of Interest

Compound Name: Nitrosobis(2-hydroxyethyl)amine-d4

Cat. No.: B13711911

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Introduction

Nitrosobis(2-hydroxyethyl)amine-d4, the deuterated form of N-Nitrosodiethanolamine (NDELA), is a critical analytical tool in the landscape of trace contaminant analysis. As regulatory scrutiny over nitrosamine impurities in pharmaceuticals, consumer products, and environmental samples intensifies, the demand for highly accurate and precise quantification methods has become paramount. This guide provides a comprehensive technical overview of **Nitrosobis(2-hydroxyethyl)amine-d4**, detailing its physicochemical properties, the rationale for its use, established analytical protocols, and safety considerations. It is designed to serve as an expert resource for scientists engaged in the vital work of ensuring product safety and regulatory compliance.

Part 1: Core Physicochemical Data and Structural Information

The fundamental properties of **Nitrosobis(2-hydroxyethyl)amine-d4** dictate its application and handling. As a stable isotope-labeled (SIL) compound, its chemical behavior is nearly identical to its non-labeled analogue, while its mass is distinct, a property that is expertly leveraged in mass spectrometry.

Key Properties Summary

Property	Data	Reference(s)
Chemical Name	N-Nitroso-N-(2-hydroxyethyl-1,1,2,2-d4)ethanolamine	[1]
Synonyms	NDELA-d4, Diethanolnitrosamine-d4	[1]
Molecular Formula	C ₄ H ₆ D ₄ N ₂ O ₃	[2]
Molecular Weight	138.16 g/mol	[2]
CAS Number	Not Assigned (NA)	[1]
Appearance	Brown Oil	[1]
Storage Conditions	2-8°C Refrigerator, Protected from Light	[1]

Note on CAS Number: A specific CAS number for the d4 isotopologue has not been universally assigned in major databases. Researchers should reference the CAS number of the unlabeled parent compound, N-Nitrosodiethanolamine (NDELA), which is 1116-54-7, when searching for related toxicological or regulatory information.[3]

Chemical Structure

Caption: Chemical structure of **Nitrosobis(2-hydroxyethyl)amine-d4**.

Part 2: The Scientific Rationale - Isotope Dilution Mass Spectrometry

The primary and most crucial application of **Nitrosobis(2-hydroxyethyl)amine-d4** is as an internal standard (IS) for the quantitative analysis of NDELA.[4] The underlying principle is

Isotope Dilution Mass Spectrometry (IDMS), which is the gold standard for trace quantitative analysis.

Expertise & Causality: Why use a deuterated standard?

- **Compensating for Matrix Effects:** Complex sample matrices (e.g., cosmetics, pharmaceuticals) contain numerous compounds that can interfere with the ionization of the target analyte in the mass spectrometer source, leading to signal suppression or enhancement. Because the deuterated IS is chemically identical to the analyte, it co-elutes during chromatography and experiences the exact same matrix effects.[5][6] The ratio of the analyte signal to the IS signal remains constant, correcting for these variations and ensuring accurate quantification.
- **Correcting for Sample Preparation Variability:** Any loss of the analyte during the multi-step extraction, cleanup, and concentration processes will be mirrored by a proportional loss of the internal standard.[5] By spiking the sample with a known amount of the IS at the very beginning of the workflow, the final analyte/IS ratio accurately reflects the initial concentration of the analyte, regardless of recovery efficiency.
- **Trustworthiness through Co-elution:** The near-identical physicochemical properties ensure that the IS and the analyte behave the same way during chromatographic separation. This co-elution is a self-validating mechanism; a shift in retention time for the analyte will be matched by the IS, confirming system stability.

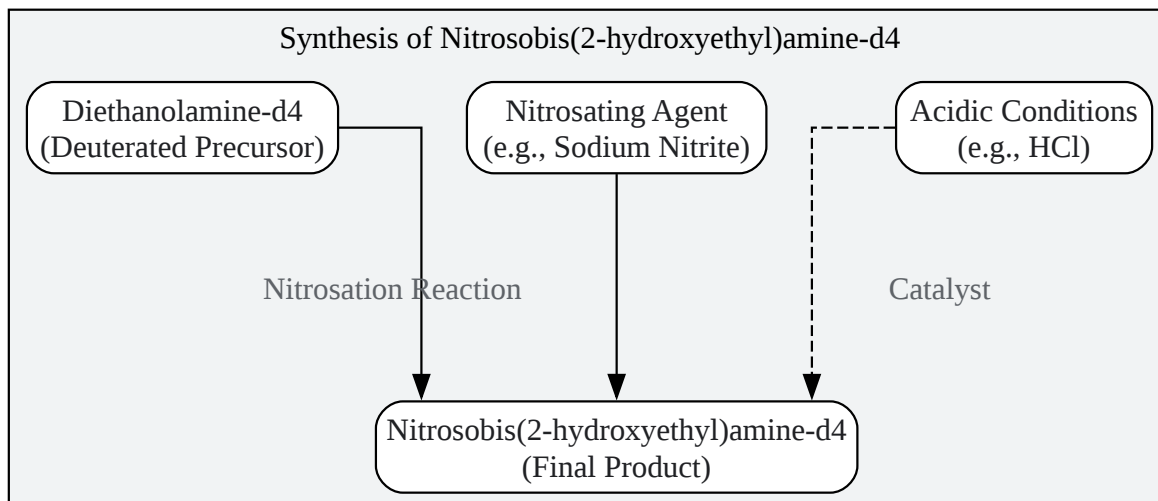
Caption: The role of the internal standard in the analytical workflow.

Part 3: Synthesis and Analytical Application

General Synthesis Pathway

The synthesis of nitrosamines is a well-established chemical process. For the deuterated analogue, the synthesis begins with a deuterated precursor.

Methodology: The general synthesis involves the reaction of a deuterated secondary amine (Diethanolamine-d₄) with a nitrosating agent, such as sodium nitrite (NaNO₂), under controlled acidic conditions.[7]



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Caption: General synthesis pathway for deuterated NDELA.

Authoritative Protocol: Quantification of NDELA in Pharmaceuticals by LC-MS/MS

This protocol is adapted from established methods for the analysis of nitrosamine impurities in medicines.^{[8][9]} It represents a robust, self-validating system for regulatory submission.

1. Preparation of Standards and Solutions

- Internal Standard (IS) Stock Solution: Accurately prepare a 1.0 µg/mL stock solution of **Nitrosobis(2-hydroxyethyl)amine-d4** in methanol.
- Analyte Stock Solution: Prepare a 1.0 µg/mL stock solution of N-Nitrosodiethanolamine (NDELA) reference standard in methanol.
- Calibration Standards: Perform serial dilutions of the Analyte Stock Solution with 10% methanol in water to create a calibration curve (e.g., 0.5, 1, 5, 10, 50, 100 ng/mL).
- Working Standards: Spike each calibration standard and blank with the IS solution to a final concentration of 20 ng/mL.

2. Sample Preparation

- Weighing and Spiking: Accurately weigh 100 mg of the ground drug product powder into a 15 mL centrifuge tube. Add a precise volume of the IS Stock Solution.
- Extraction: Add 10 mL of 10% methanol in water. Vortex for 1 minute, then sonicate for 15 minutes to ensure complete extraction.
- Clarification: Centrifuge the sample at $\geq 3000 \times g$ for 10 minutes to pelletize excipients.
- Filtration: Filter the supernatant through a 0.22 μm PVDF syringe filter into an amber glass autosampler vial for analysis.

3. LC-MS/MS Instrumental Analysis

- Liquid Chromatograph: UHPLC System
- Column: C18 Reversed-Phase Column (e.g., XSelect HSS T3, 3.5 μm , 3.0 mm x 150 mm)[8]
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Methanol
- Gradient: A typical gradient starts at 95% A, ramping to 95% B over several minutes to elute the analyte, followed by a re-equilibration step.
- Flow Rate: 0.4 mL/min
- Injection Volume: 10 μL
- Mass Spectrometer: Triple Quadrupole (QqQ)
- Ionization Source: Electrospray Ionization (ESI), Positive Mode or Atmospheric Pressure Chemical Ionization (APCI)[8]
- Detection Mode: Multiple Reaction Monitoring (MRM)

MRM Transitions (Illustrative)

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
NDELA	135.1	74.1 (Quantifier)	10
NDELA	135.1	104.0 (Qualifier)	8
NDELA-d4 (IS)	139.1	78.1 (Quantifier)	10

Protocol Causality:

- The C18 column is chosen for its ability to retain the moderately polar nitrosamine.
- Formic acid is added to the mobile phase to promote protonation of the analyte, which is necessary for efficient positive mode ESI.
- The use of two MRM transitions (a quantifier and a qualifier) for the analyte provides an additional layer of confirmation, ensuring the identity of the detected peak and enhancing the trustworthiness of the result. The mass shift of +4 Da for the deuterated standard provides unambiguous separation in the mass spectrometer.

Part 4: Safety, Handling, and Storage

Given that the parent compound NDELA is a suspected carcinogen, **Nitrosobis(2-hydroxyethyl)amine-d4** must be handled with appropriate caution.[\[10\]](#)[\[11\]](#)

- Engineering Controls: All handling of neat material or concentrated solutions should be performed inside a certified chemical fume hood to prevent inhalation.
- Personal Protective Equipment (PPE): Wear nitrile gloves, a lab coat, and chemical safety goggles at all times.
- Handling: Avoid contact with skin and eyes. After handling, wash hands thoroughly.
- Storage: Store the compound in a tightly sealed, light-protected container in a refrigerator at 2-8°C.[\[1\]](#)

- Disposal: Dispose of all waste in accordance with local, regional, and national environmental regulations for hazardous chemical waste.

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